

# Technical Support Center: EGTA Tetrasodium Salt

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## Compound of Interest

Compound Name: EGTA tetrasodium

Cat. No.: B1368698

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **EGTA tetrasodium** salt.

## Frequently Asked Questions (FAQs)

Q1: What is **EGTA tetrasodium** salt and what is its primary application?

EGTA (ethylene glycol-bis( $\beta$ -aminoethyl ether)-N,N,N',N'-tetraacetic acid) tetrasodium salt is a chelating agent with a high affinity and selectivity for calcium ions ( $\text{Ca}^{2+}$ ). Its primary application in research is to control the concentration of free calcium ions in aqueous solutions, which is crucial for studying calcium-dependent cellular processes such as signal transduction, enzyme regulation, and muscle contraction. Due to its lower affinity for magnesium ions ( $\text{Mg}^{2+}$ ) compared to EDTA, it is particularly useful in biological systems where magnesium is present in much higher concentrations than calcium.

Q2: What is the best solvent for dissolving **EGTA tetrasodium** salt?

**EGTA tetrasodium** salt is readily soluble in water.<sup>[1][2]</sup> For most applications, high-purity water (e.g., deionized, distilled, or molecular biology grade) is the recommended solvent.

Q3: How do I prepare a stock solution of EGTA?

To prepare a stock solution, you will typically dissolve the **EGTA tetrasodium** salt in water to your desired concentration. For the free acid form of EGTA, which is poorly soluble in water, you will need to adjust the pH of the solution to approximately 8.0 with sodium hydroxide (NaOH) to facilitate dissolution. A detailed protocol is provided in the "Experimental Protocols" section below.

Q4: What is the recommended storage condition for an **EGTA tetrasodium** salt solution?

Once prepared, it is recommended to store stock solutions of **EGTA tetrasodium** salt at 2-8°C. [3] For long-term storage, aliquoting the solution into smaller, single-use vials and storing them frozen at -20°C can prevent repeated freeze-thaw cycles, which may affect the stability of the solution.

## Dissolution Troubleshooting Guide

This guide addresses common issues encountered when dissolving **EGTA tetrasodium** salt and its free acid form.

Issue	Possible Cause	Troubleshooting Steps
Slow Dissolution	The compound is the free acid form of EGTA, which has low aqueous solubility at neutral or acidic pH.	1. Ensure you are using EGTA tetrasodium salt for direct dissolution in water. 2. If using the free acid form, slowly add a concentrated solution of NaOH (e.g., 10 M) dropwise while stirring to raise the pH to ~8.0. The EGTA will dissolve as the pH increases.
Solution is Cloudy or Hazy	Incomplete dissolution or the presence of insoluble impurities.	1. Continue stirring and gently warm the solution (do not boil). 2. If the cloudiness persists after pH adjustment (for the free acid form), filter the solution through a 0.22 $\mu\text{m}$ or 0.45 $\mu\text{m}$ filter.
pH is Difficult to Adjust/Overshooting	Adding the base too quickly or using a dilute base for a high concentration stock solution.	1. Add the NaOH solution slowly in small increments, allowing the pH to stabilize before adding more. 2. Use a stir plate and a calibrated pH meter for accurate monitoring. 3. For high concentration stock solutions (e.g., 0.5 M), using solid NaOH pellets initially can help, followed by a concentrated NaOH solution for fine adjustment.
Precipitation Occurs After Dissolution	The pH of the solution has dropped, or the solution is supersaturated.	1. Re-check the pH of the solution and adjust if necessary. 2. If the solution was heated to aid dissolution, some precipitate may form upon cooling if the

concentration is above its solubility at room temperature. In this case, dilute the solution or gently warm it before use.

## Quantitative Data Summary

The following table summarizes the solubility of **EGTA tetrasodium** salt in water at room temperature. Specific data on the solubility at different temperatures is not readily available in published literature.

Parameter	Value	Notes
Solubility in Water (Room Temperature)	$\geq 50$ mg/mL[3]	Varies by supplier.
81 mg/mL	As reported by some suppliers.	
110 mg/mL[3]	As reported by some suppliers.	
Molecular Weight	468.28 g/mol	
Appearance	White solid	

## Experimental Protocols

### Preparation of a 0.5 M EGTA Tetrasodium Salt Stock Solution (pH 8.0)

Materials:

- EGTA (free acid, MW: 380.35 g/mol ) or **EGTA tetrasodium** salt (MW: 468.28 g/mol )
- High-purity water
- Sodium hydroxide (NaOH), 10 M solution
- Calibrated pH meter

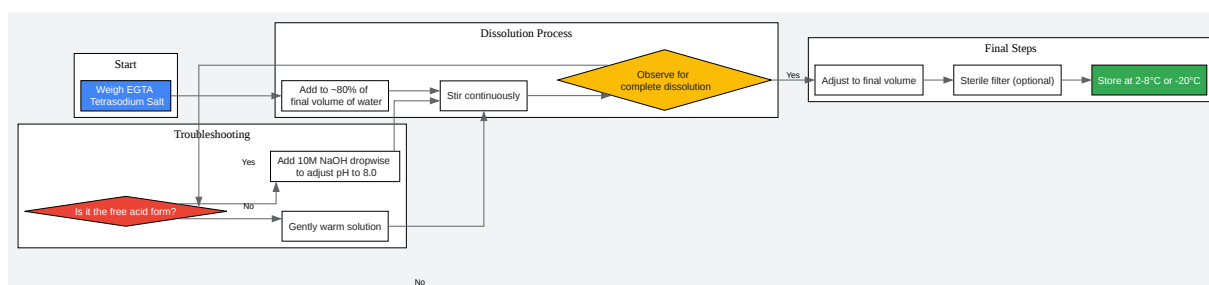
- Stir plate and magnetic stir bar
- Graduated cylinders and beakers
- Sterile filter unit (0.22  $\mu\text{m}$ )

#### Methodology:

- Weighing the Compound:
  - For a 100 mL solution using EGTA (free acid): Weigh out 19.02 g of EGTA.
  - For a 100 mL solution using **EGTA tetrasodium** salt: Weigh out 23.41 g of **EGTA tetrasodium** salt.
- Initial Dissolution:
  - Add approximately 80 mL of high-purity water to a beaker with a magnetic stir bar.
  - Slowly add the weighed EGTA powder to the water while stirring. The solution will be a milky suspension if using the free acid form.
- pH Adjustment (Critical Step for EGTA free acid):
  - Place the beaker on the stir plate and begin stirring.
  - Immerse a calibrated pH electrode into the suspension.
  - Slowly add the 10 M NaOH solution dropwise. Monitor the pH closely.
  - Continue adding NaOH until the EGTA completely dissolves and the pH of the solution reaches 8.0. The solution should become clear. Be patient as this process can be slow.
- Final Volume Adjustment:
  - Once the EGTA is fully dissolved and the pH is stable at 8.0, transfer the solution to a 100 mL graduated cylinder.
  - Add high-purity water to bring the final volume to 100 mL.

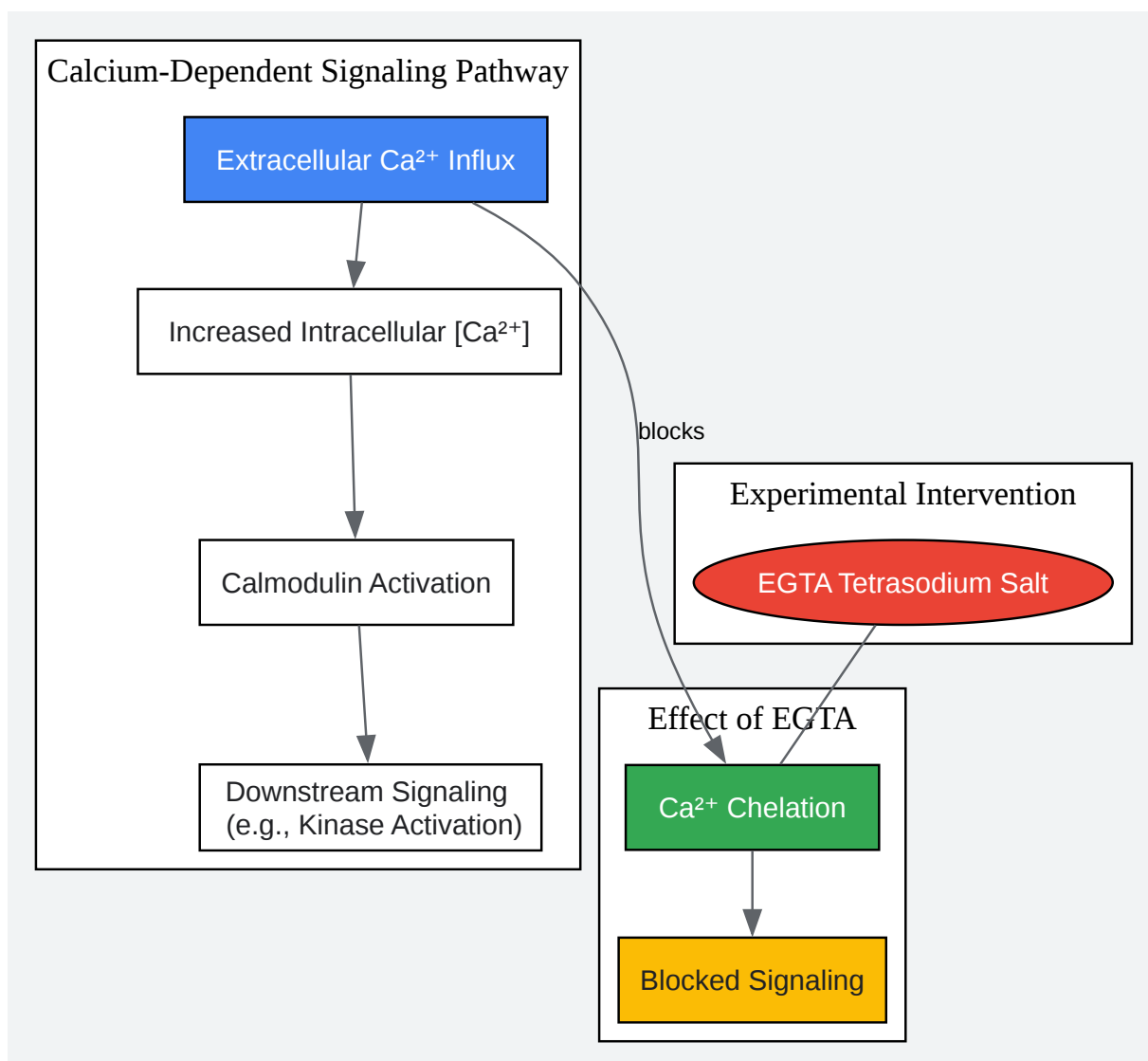
- Sterilization and Storage:
  - For applications requiring sterility, filter the solution through a 0.22  $\mu\text{m}$  sterile filter.
  - Store the solution in a sterile, clearly labeled container at 2-8°C for short-term use or in aliquots at -20°C for long-term storage.

## Visualizations



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Caption: Troubleshooting workflow for dissolving **EGTA tetrasodium** salt.



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Caption: EGTA's role in blocking calcium-dependent signaling pathways.

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## References

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